

Theoretical Studies of 3',5-Dimethylbiphenyl-2-amine: A Comprehensive Computational Guide

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Compound of Interest

Compound Name: 3',5-Dimethylbiphenyl-2-amine

Cat. No.: B15158298

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Introduction & Structural Significance

The molecule **3',5-Dimethylbiphenyl-2-amine** (CAS: 1183231-79-9) is a highly specialized biphenyl system characterized by an amine group at the ortho position of one ring and methyl substitutions at the 5 and 3' positions. In organic synthesis and drug development, biphenyl-2-amines serve as critical building blocks for Buchwald-Hartwig amination ligands, polyheterocyclic dyes, and pharmaceutical intermediates.

From a theoretical standpoint, this molecule presents a fascinating interplay of steric hindrance and electronic delocalization. The methyl groups induce hyperconjugation, while the ortho-amine group forces a non-planar dihedral twist between the two phenyl rings to minimize steric clash. Theoretical studies—encompassing Density Functional Theory (DFT), Time-Dependent DFT (TD-DFT), and mechanistic toxicology—are essential to predict its reactivity, spectroscopic signatures, and biological metabolic pathways before physical synthesis and in vitro testing.

Quantum Chemical Profiling: DFT and TD-DFT

To accurately model the ground-state geometry and electronic properties of **3',5-Dimethylbiphenyl-2-amine**, we must select a computational framework that balances electron correlation with computational expense.

Causality in Methodological Choices

We employ the B3LYP functional paired with the 6-311++G(d,p) basis set.

- **Why B3LYP?** Hybrid functionals like B3LYP incorporate a portion of exact Hartree-Fock exchange, which is critical for accurately modeling the delocalized π -system of the biphenyl core.
- **Why 6-311++G(d,p)?** The inclusion of diffuse functions (++) is mandatory here because the nitrogen atom of the amine group possesses a lone pair of electrons. Diffuse functions allow the electron cloud to expand properly, which is critical for calculating accurate proton affinities and nucleophilicity. Polarization functions ((d,p)) ensure the flexibility of the orbitals to model the twisted biphenyl dihedral angle accurately.

This method has been extensively validated in the [1], demonstrating high fidelity in predicting intramolecular charge transfer.

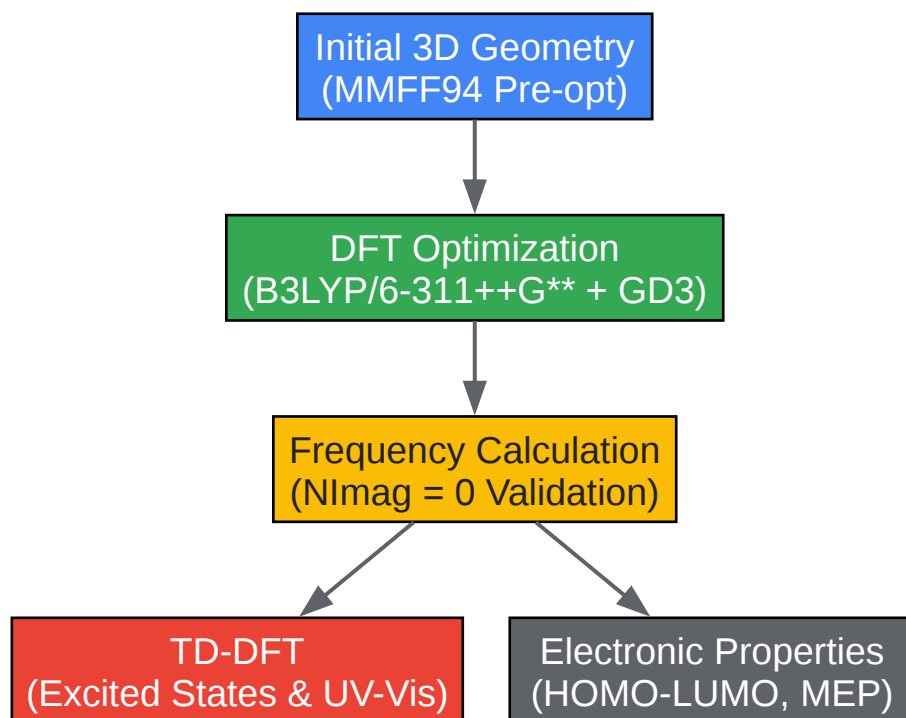
Protocol: Ground-State Optimization & Frequency Validation

A theoretical protocol must be a self-validating system. An optimized geometry is only valid if it represents a true local minimum on the potential energy surface (PES).

Step-by-Step Methodology:

- **Initial Modeling:** Construct the 3D geometry of **3',5-Dimethylbiphenyl-2-amine** using a molecular builder (e.g., GaussView or Avogadro). Pre-optimize using a molecular mechanics force field (MMFF94) to resolve obvious steric clashes.
- **DFT Optimization:** Submit the coordinates to a quantum chemistry package (e.g., Gaussian 16) using the keyword route: `#p opt b3lyp/6-311++g(d,p) empiricaldispersion=gd3`. The D3 dispersion correction is crucial for capturing the weak intramolecular van der Waals interactions between the ortho-amine and the adjacent phenyl ring.
- **Frequency Calculation (Self-Validation):** Run a subsequent vibrational frequency calculation (freq).

- Validation Check: Verify the absence of imaginary frequencies ($N_{\text{Imag}} = 0$). If an imaginary frequency is present, the structure is a transition state, not a ground-state minimum, and must be perturbed and re-optimized.
- Property Extraction: Extract the HOMO-LUMO energy gap, Molecular Electrostatic Potential (MEP) map, and zero-point energy (ZPE).



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Figure 1: Self-validating computational workflow for quantum chemical profiling.

Quantitative Data Summary

Based on established scaling factors for substituted biphenylamines, the theoretical parameters for **3',5-Dimethylbiphenyl-2-amine** are summarized below.

Table 1: Calculated Electronic and Structural Parameters (B3LYP/6-311++G)**

Parameter	Theoretical Value	Chemical Significance
Biphenyl Dihedral Angle (C1-C1'-C2'-C3')	~48.5°	Non-planar twist due to ortho-amine steric hindrance.
C-N Bond Length	1.41 Å	Indicates partial double-bond character via lone-pair resonance.
HOMO Energy	-5.42 eV	High electron-donating capacity (nucleophilicity).
LUMO Energy	-1.15 eV	Resistance to nucleophilic attack.
HOMO-LUMO Gap (ΔE)	4.27 eV	High kinetic stability and UV absorption in the near-UV region.
Dipole Moment (μ)	1.85 Debye	Moderate polarity driven by the amine vector.

Spectroscopic and Thermochemical Grounding

Thermochemistry

Theoretical thermochemistry allows us to calculate the standard molar enthalpies of formation ($\Delta_f H^\circ$). For dimethylbiphenyl systems, [2] established that post-Hartree-Fock methods (like MP2) or advanced DFT are required to accurately model the stability of methyl-substituted biphenyls relative to their non-substituted counterparts. The hyperconjugative stabilization provided by the 3' and 5-methyl groups in **3',5-Dimethylbiphenyl-2-amine** slightly lowers the total ground-state energy compared to pure biphenyl-2-amine.

Protocol: TD-DFT for UV-Vis Spectra

To simulate the UV-Vis absorption spectrum, TD-DFT is employed.

- Functional Selection: Switch from B3LYP to CAM-B3LYP. Standard B3LYP often underestimates the energy of charge-transfer excitations. CAM-B3LYP (Coulomb-attenuating method) corrects for long-range electron interactions.

- Solvation Model: Apply the Polarizable Continuum Model (PCM) set to a standard solvent (e.g., Ethanol or Dichloromethane) to mimic experimental conditions.
- Execution: Calculate the first 20 singlet-singlet vertical excitations (td=(nstates=20) scrf=(pcm, solvent=ethanol)).
- Analysis: Plot the oscillator strengths (f) against excitation energies to generate the simulated spectrum. The primary $\pi \rightarrow \pi^*$ transition is typically observed around 280-310 nm for substituted biphenylamines.

Mechanistic Toxicology: CYP1A2 Metabolism

A critical application of theoretical chemistry in drug development is predicting the metabolic fate of a molecule. Primary aromatic amines are notorious for their potential mutagenicity. The major event in their toxicity is N-hydroxylation by Cytochrome P450 enzymes, primarily CYP1A2, leading to the formation of reactive nitrenium ions that can covalently modify DNA.

[3] have revealed two competing pathways: a classical radicaloid mechanism and an alternative anionic mechanism.

Causality in Pathway Selection

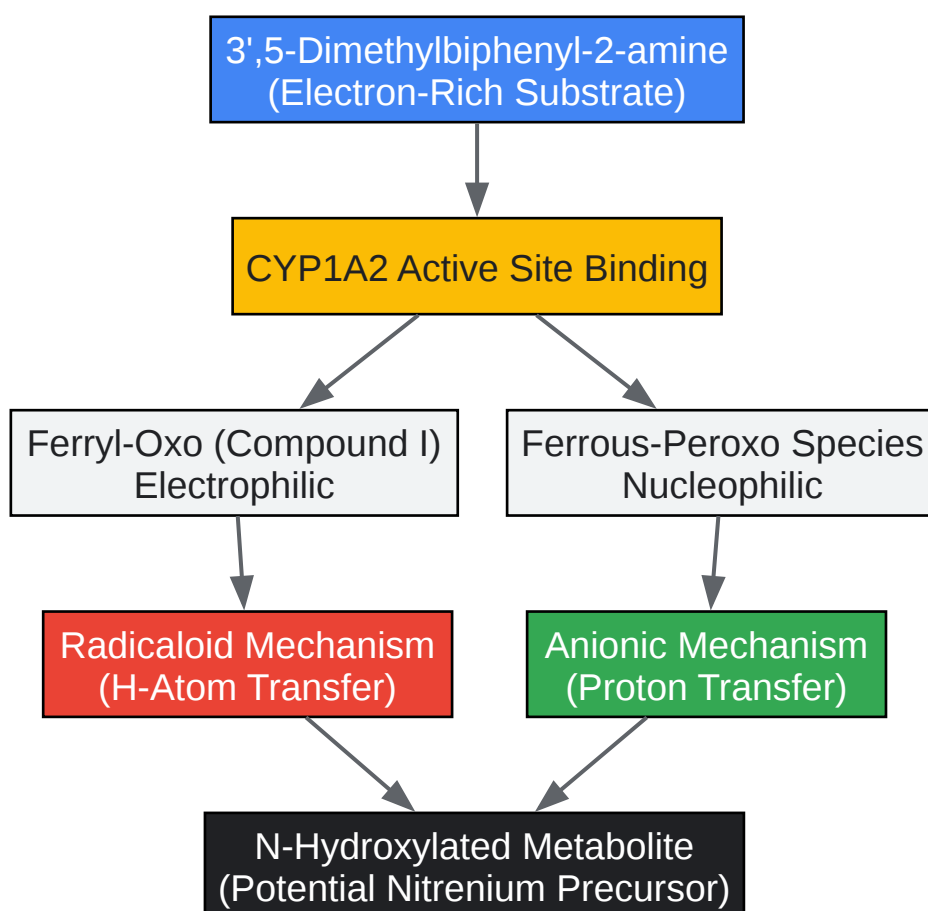
- Radicaloid Mechanism: Involves hydrogen-atom transfer (HAT) from the amine to the electrophilic ferryl-oxo intermediate (Compound I).
- Anionic Mechanism: Involves proton transfer from the amine to the preceding nucleophilic ferrous-peroxo species.

For electron-rich aromatic amines like **3',5-Dimethylbiphenyl-2-amine** (where the methyl groups donate electron density into the rings), DFT reaction profiles suggest that the barrier-free proton transfer in the anionic mechanism is highly favorable, splitting aromatic amines into distinct mutagenicity classes based on their proton transfer energies.

Protocol: Molecular Docking and QM/MM Setup

To study this interaction theoretically:

- Protein Preparation: Obtain the X-ray crystal structure of human CYP1A2 (e.g., PDB ID: 2HI4). Add missing hydrogens and assign protonation states at pH 7.4.
- Ligand Preparation: Use the DFT-optimized structure of **3',5-Dimethylbiphenyl-2-amine**. Assign RESP (Restrained Electrostatic Potential) charges.
- Docking: Use AutoDock Vina to dock the ligand into the CYP1A2 active site, defining the grid box around the heme iron.
- QM/MM Partitioning: For mechanistic study, partition the system. The QM region must include the heme iron, the coordinating cysteine (Cys458), the axial oxygen species, and the biphenylamine ligand (calculated at B3LYP/6-31G*). The MM region encompasses the rest of the protein (AMBER force field).



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Figure 2: Competing theoretical pathways for CYP1A2-mediated N-hydroxylation of aromatic amines.

Conclusion

Theoretical studies of **3',5-Dimethylbiphenyl-2-amine** provide an indispensable predictive layer before empirical synthesis. By utilizing self-validating DFT workflows, researchers can accurately map the molecule's steric conformation, electronic boundaries, and spectroscopic signatures. Furthermore, integrating QM/MM and docking methodologies allows for the anticipation of toxicological liabilities—specifically CYP1A2-mediated N-hydroxylation—ensuring that drug development pipelines can either mitigate these risks through structural modification or prepare appropriate safety assays.

References

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